

Personal protective equipment for handling 3-Trifluoromethylbenzamidine hydrochloride

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Compound of Interest

Compound Name: 3-Trifluoromethylbenzamidine hydrochloride

Cat. No.: B1301581

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Essential Safety and Handling Guide for 3-Trifluoromethylbenzamidine Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Trifluoromethylbenzamidine hydrochloride**, including detailed operational and disposal plans.

Key Compound Information

Property	Value
Chemical Name	3-Trifluoromethylbenzamidine hydrochloride
CAS Number	62980-03-4 [1]
Molecular Formula	C ₈ H ₇ F ₃ N ₂ ·HCl [1]
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. Harmful if swallowed. [2] [3]
Occupational Exposure Limits	No specific occupational exposure limit values have been established. [4]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
- Ensure a safety shower and eyewash station are readily accessible.[4][5]
- Before handling, inspect all personal protective equipment (PPE) for integrity.

2. Donning Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety goggles with side-shields or a full-face shield.[2][4]
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any tears or punctures before use.[4][6]
- Body Protection: A lab coat or impervious clothing is required. For tasks with a higher risk of splashing, a chemically resistant apron or coveralls should be worn.[4][7]
- Respiratory Protection: In cases of poor ventilation or when handling the powder outside of a fume hood, a government-approved respirator (e.g., N95 or higher) is necessary to avoid inhaling dust particles.[5][8]

3. Handling the Compound:

- Avoid direct contact with the skin, eyes, and clothing.[5]
- Do not breathe in dust or aerosols.[5]
- When weighing or transferring the solid, do so in a fume hood to minimize the generation of dust.
- Wash hands thoroughly after handling the compound, even if gloves were worn.[2]

- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[3][4]

4. Storage:

- Keep the container tightly sealed.[4][5]
- Store in a cool, dry, and well-ventilated area.[4][9]
- Recommended storage may be at -20°C under nitrogen and away from moisture for long-term stability.[4]

Spill and Emergency Procedures

- Spill: In case of a spill, evacuate non-essential personnel from the area. Wearing full PPE, cover the spill with an inert absorbent material (e.g., diatomite, universal binders).[4] Sweep the material into a suitable container for disposal.[2] Ventilate the area and wash the spill site after material pickup is complete.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][9]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice. [2][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[3][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

1. Waste Collection:

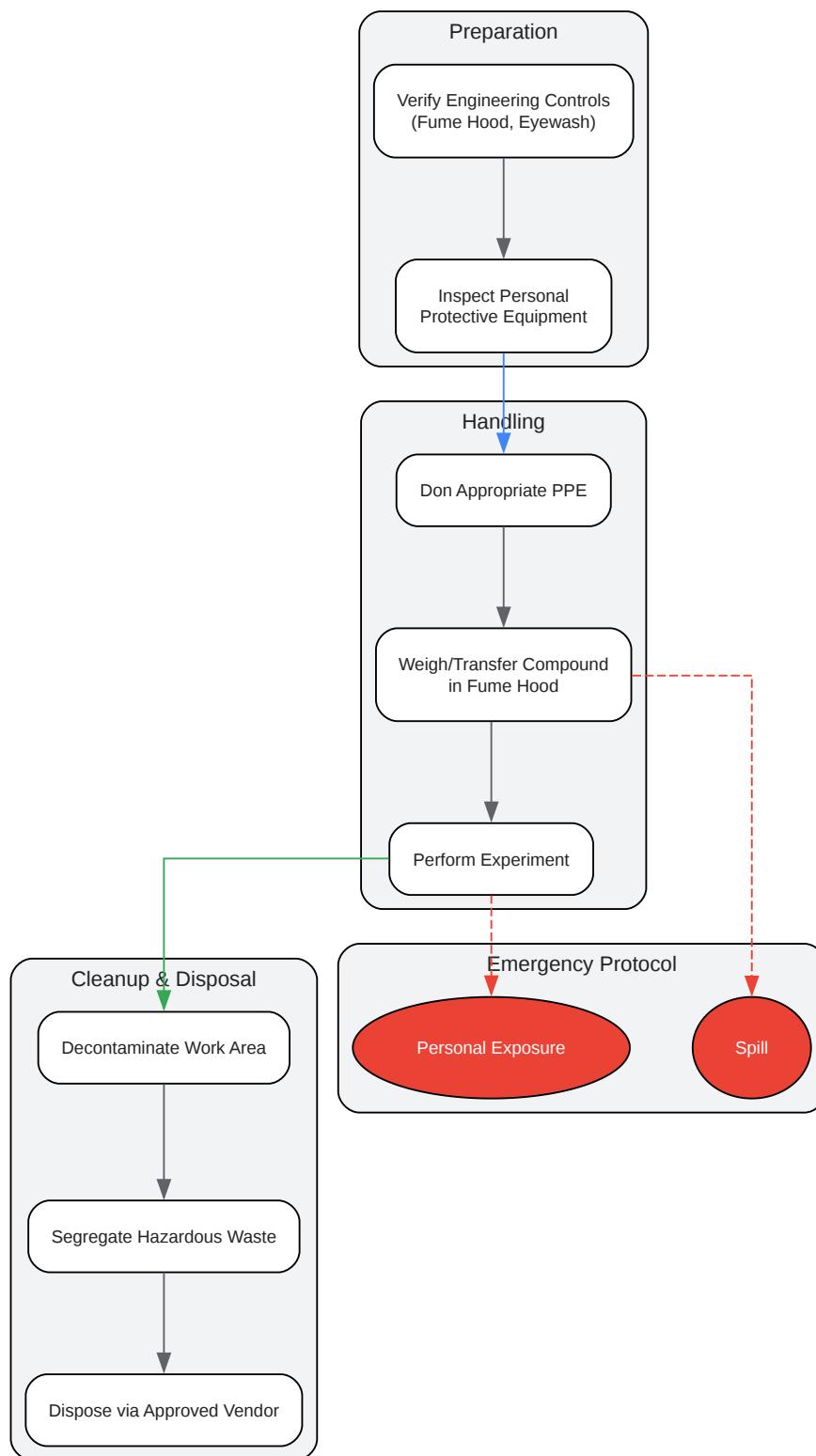
- Collect excess **3-Trifluoromethylbenzamidine hydrochloride** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a clearly labeled, sealed container for hazardous waste.

2. Disposal Method:

- The primary disposal method is through a licensed chemical waste disposal company.
- It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Do not allow the product to enter drains or watercourses.[\[4\]](#)[\[5\]](#)

Experimental Workflow

Safe Handling Workflow for 3-Trifluoromethylbenzamidine Hydrochloride

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 3-Trifluoromethylbenzamidine hydrochloride.**

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